

# Proper Disposal of 5-Chlorosalicylaldehyde: A Safety and Operations Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Chlorosalicylaldehyde

Cat. No.: B124248

[Get Quote](#)

For Immediate Use by Laboratory Professionals

The proper disposal of **5-Chlorosalicylaldehyde** is critical for ensuring laboratory safety and environmental protection. This compound is classified as a hazardous substance due to its potential for causing skin, eye, and respiratory irritation, and its high toxicity to aquatic life.[\[1\]](#)[\[2\]](#) [\[3\]](#)[\[4\]](#) Improper disposal can lead to significant environmental damage and regulatory non-compliance.

This guide provides a clear, step-by-step procedure for the safe handling and disposal of **5-Chlorosalicylaldehyde** waste, in line with established safety protocols.

## Hazard Profile and Regulatory Data

Before handling, it is essential to understand the hazards associated with **5-Chlorosalicylaldehyde**. This information dictates the required personal protective equipment (PPE) and handling procedures.

Hazard Classification	Category	GHS Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3] [4][5]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[3][4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3][4][5]
Hazardous to the Aquatic Environment (Acute)	Category 1	H400: Very toxic to aquatic life[1][3][5]

#### Regulatory and Transport Information

Parameter	Value	Source
CAS Number	635-93-8	[1][2][3]
UN Number	3077	[1][2][5]
Proper Shipping Name	Environmentally hazardous substance, solid, n.o.s. (5-Chlorosalicylaldehyde)	[1][2][5]
Transport Hazard Class	9 (Miscellaneous hazardous material)	[1][2][5]
Packing Group	III	[1][2][5]
Aquatic Toxicity (Fish)	LC50: 0.71 - 0.83 mg/L (Pimephales promelas, 96h)	[1]

## Step-by-Step Disposal Protocol

This protocol outlines the mandatory steps for collecting and disposing of **5-Chlorosalicylaldehyde** waste.

Step 1: Wear Appropriate Personal Protective Equipment (PPE) Before handling waste, ensure you are wearing the following:

- Gloves: Chemical-resistant gloves (e.g., nitrile). Inspect for tears or holes before use.[5]
- Eye Protection: Safety glasses with side-shields or chemical goggles.[5]
- Lab Coat: A standard lab coat or impervious clothing to protect from skin contact.[5]
- Respiratory Protection: If there is a risk of dust formation, use a NIOSH-approved respirator. [6]

Step 2: Waste Collection and Segregation

- Designated Container: Collect all solid **5-Chlorosalicylaldehyde** waste in a dedicated, chemically compatible container that can be tightly sealed.[2][5]
- Avoid Mixing: Do not mix **5-Chlorosalicylaldehyde** waste with other waste streams, especially non-halogenated solvents, to prevent complex and costly disposal procedures.[7]
- Labeling: Clearly label the waste container as "Hazardous Waste" and specify the contents: "**5-Chlorosalicylaldehyde** (Chlorinated Organic Solid, Aquatic Toxin)".

Step 3: Accidental Spill Cleanup

- Evacuate and Ventilate: Ensure the area is well-ventilated and evacuate non-essential personnel.[5]
- Containment: Prevent the spilled material from entering drains or waterways.[1][5]
- Cleanup: Carefully sweep up the solid material, avoiding dust formation, and place it into the designated hazardous waste container.[2][5]

Step 4: Storage and Final Disposal

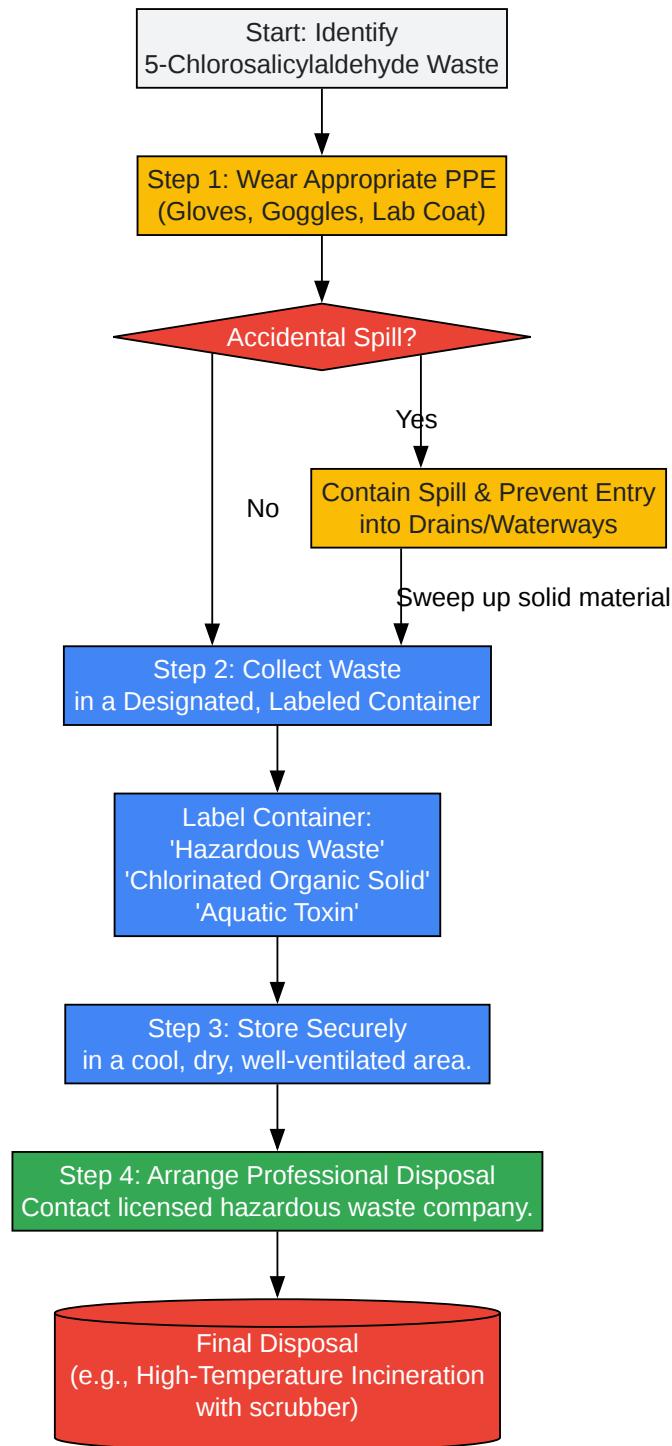
- Secure Storage: Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.[2][4]

- Professional Disposal: The disposal of **5-Chlorosalicylaldehyde** is strictly regulated. Do not dispose of this chemical in the regular trash or pour it down the drain.[\[1\]](#) Arrange for collection by a licensed hazardous waste disposal company.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Method of Disposal: A common method for this type of waste is high-temperature incineration in a facility equipped with an afterburner and scrubber to handle the resulting hydrogen chloride gas.[\[5\]](#)
- Regulatory Compliance: Always consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[2\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **5-Chlorosalicylaldehyde**.

## 5-Chlorosalicylaldehyde Disposal Workflow

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. fishersci.com [fishersci.com]
- 3. echemi.com [echemi.com]
- 4. Page loading... [guidechem.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. cdms.net [cdms.net]
- 7. rtong.people.ust.hk [rtong.people.ust.hk]
- To cite this document: BenchChem. [Proper Disposal of 5-Chlorosalicylaldehyde: A Safety and Operations Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b124248#5-chlorosalicylaldehyde-proper-disposal-procedures>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)